

Ethyl 4,4,4-trifluorocrotonate molecular weight and formula

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Compound of Interest

Compound Name: *Ethyl 4,4,4-trifluorocrotonate*

Cat. No.: B042193

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An In-Depth Technical Guide to **Ethyl 4,4,4-trifluorocrotonate**: Molecular Properties

For researchers, scientists, and professionals in drug development, a precise understanding of a compound's fundamental properties is critical. This document provides a concise technical summary of the molecular weight and chemical formula for **Ethyl 4,4,4-trifluorocrotonate**.

Physicochemical Data Summary

The molecular formula and weight are key identifiers for any chemical compound. The data for **Ethyl 4,4,4-trifluorocrotonate** is presented below for easy reference and comparison.

Property	Value	Citations
Molecular Formula	C ₆ H ₇ F ₃ O ₂	[1] [2] [3]
Linear Formula	CF ₃ CH=CHCO ₂ C ₂ H ₅	
Molecular Weight	168.11 g/mol	[1]
168.12 g/mol	[2]	
168.1138 g/mol	[3]	
CAS Number	25597-16-4	[1] [2] [3]

Experimental Protocols

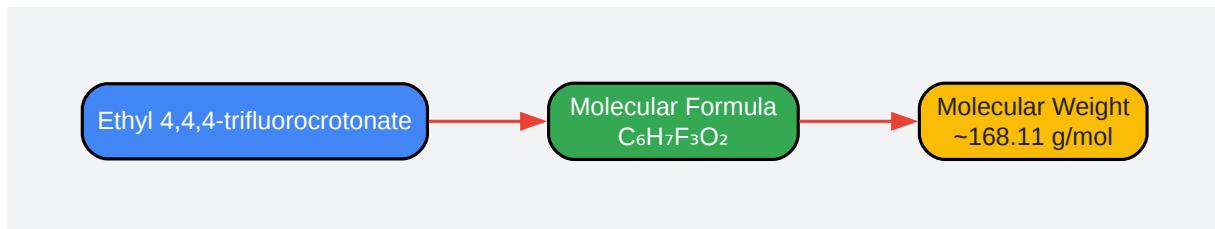
The determination of the molecular formula and weight of a compound like **Ethyl 4,4,4-trifluorocrotonate** typically involves a combination of mass spectrometry and elemental analysis.

Mass Spectrometry: Mass spectrometry is a primary technique for determining the molecular weight of a compound. In this process, the molecule is ionized and the mass-to-charge ratio of the resulting ions is measured. High-resolution mass spectrometry (HRMS) can provide a highly accurate mass measurement, which helps in deducing the precise elemental composition and thus the molecular formula.

Elemental Analysis: Elemental analysis provides the percentage composition of the elements (carbon, hydrogen, oxygen, fluorine) in the compound. This experimental data is then used to determine the empirical formula. When combined with the molecular weight obtained from mass spectrometry, the exact molecular formula can be confirmed.

Logical Relationship Diagram

The following diagram illustrates the relationship between the compound's name and its fundamental molecular properties.



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Figure 1. Relationship between compound name, formula, and molecular weight.

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